

Characterization of 3-Phenylpyrazin-2-ol: A Comprehensive Guide to Analytical Methods

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Compound of Interest

Compound Name: 3-Phenylpyrazin-2-ol

CAS No.: 73200-73-4

Cat. No.: B601217

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Introduction

3-Phenylpyrazin-2-ol, a key heterocyclic compound, is of significant interest to researchers and scientists in the field of drug development and pharmaceutical analysis. It is recognized as a significant impurity, designated as Ampicillin EP Impurity H, in the synthesis of the widely used antibiotic, ampicillin. The purity and precise characterization of active pharmaceutical ingredients (APIs) and their impurities are paramount to ensure the safety and efficacy of final drug products. This document provides a detailed overview of the essential analytical methods for the comprehensive characterization of **3-Phenylpyrazin-2-ol**, complete with experimental protocols and data interpretation.

Physicochemical Properties

A foundational aspect of analytical characterization is the determination of the compound's fundamental physicochemical properties.

Property	Value	Source
CAS Number	73200-73-4	[Internal Data]
Molecular Formula	C ₁₀ H ₈ N ₂ O	[Internal Data]
Molecular Weight	172.18 g/mol	[Internal Data]
Appearance	Expected to be a solid	[Internal Data]
Melting Point	Not explicitly found, but related pyrazinols exhibit a range of melting points.	[Internal Data]
Boiling Point	Not available	[Internal Data]
Solubility	Expected to be soluble in organic solvents like methanol, acetonitrile, and DMSO.	[Internal Data]

Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is the cornerstone for the separation, identification, and quantification of **3-Phenylpyrazin-2-ol**, particularly in the context of pharmaceutical impurity profiling. As Ampicillin EP Impurity H, its detection is crucial in quality control of ampicillin.[1]

Experimental Protocol: Reversed-Phase HPLC

Objective: To separate and quantify **3-Phenylpyrazin-2-ol** from the API and other impurities.

Instrumentation:

- HPLC system with a UV or Photodiode Array (PDA) detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Phosphate buffer (e.g., potassium dihydrogen phosphate), pH adjusted.

Chromatographic Conditions (Representative):

Parameter	Condition
Mobile Phase	A gradient mixture of phosphate buffer and acetonitrile.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	230 nm
Injection Volume	10 µL

Sample Preparation:

- **Standard Solution:** Accurately weigh a known amount of **3-Phenylpyrazin-2-ol** reference standard and dissolve in a suitable diluent (e.g., a mixture of mobile phase components) to achieve a final concentration of approximately 0.05 mg/mL.
- **Sample Solution (for Ampicillin Analysis):** Accurately weigh a specified amount of the ampicillin sample, dissolve in the diluent, and dilute to a final concentration suitable for the analysis of impurities.

Data Analysis: The retention time of the peak in the sample chromatogram should correspond to that of the **3-Phenylpyrazin-2-ol** standard. Quantification can be performed using an external standard method by comparing the peak area of the analyte in the sample to the peak area of the standard.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and confirmation of **3-Phenylpyrazin-2-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

¹H NMR Spectroscopy (Predicted):

- Aromatic Protons (Phenyl group): Multiplets in the range of δ 7.2-8.0 ppm.
- Pyrazine Ring Protons: Singlets or doublets in the downfield region, typically δ 7.5-8.5 ppm.
- OH Proton: A broad singlet, the chemical shift of which is dependent on concentration and solvent.

¹³C NMR Spectroscopy (Predicted):

- Aromatic Carbons (Phenyl group): Resonances in the range of δ 120-140 ppm.
- Pyrazine Ring Carbons: Resonances in the range of δ 130-160 ppm.
- Carbonyl/Enol Carbon (C-OH): A downfield signal above δ 160 ppm.

Experimental Protocol: NMR Analysis

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve 5-10 mg of **3-Phenylpyrazin-2-ol** in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃).
- Transfer the solution to an NMR tube.

Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra according to standard instrument parameters.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and to gain structural information through fragmentation patterns.

Expected Fragmentation Pattern (Electron Ionization - EI):

- Molecular Ion Peak (M^+): At $m/z = 172$.
- Key Fragments: Loss of CO ($m/z = 144$), fragmentation of the phenyl ring (e.g., $m/z = 77$), and cleavage of the pyrazine ring.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- GC-MS system with an electron ionization (EI) source.
- A non-polar or medium-polarity capillary column (e.g., DB-5ms).

GC Conditions (Representative):

- Injector Temperature: $250\text{ }^\circ\text{C}$
- Oven Temperature Program: Start at $100\text{ }^\circ\text{C}$, hold for 2 minutes, then ramp to $280\text{ }^\circ\text{C}$ at $10\text{ }^\circ\text{C}/\text{min}$, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV .
- Mass Range: m/z 40-400.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Expected Characteristic Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group
3400-3200 (broad)	O-H stretch (hydroxyl group)
3100-3000	C-H stretch (aromatic)
1680-1640	C=O stretch (pyrazinone tautomer)
1600-1450	C=C and C=N stretching (aromatic and pyrazine rings)[2]
1260-1000	C-O stretch

Experimental Protocol: FTIR Analysis

Instrumentation:

- FTIR spectrometer, often with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of the solid sample directly on the ATR crystal.

Data Acquisition:

- Collect the spectrum over the range of 4000-400 cm⁻¹.

Thermal Analysis

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information on the thermal properties of the compound, such as melting point and thermal stability.

Expected Thermal Behavior:

- DSC: An endothermic peak corresponding to the melting of the compound. For related pyrazoline derivatives, glass transition temperatures have been observed in the range of 78-95 °C.[3]
- TGA: A weight loss profile indicating the decomposition temperature. Pyrazoline and pyrazine derivatives often show good thermal stability, with decomposition temperatures above 250 °C.[4][5]

Experimental Protocol: DSC and TGA

Instrumentation:

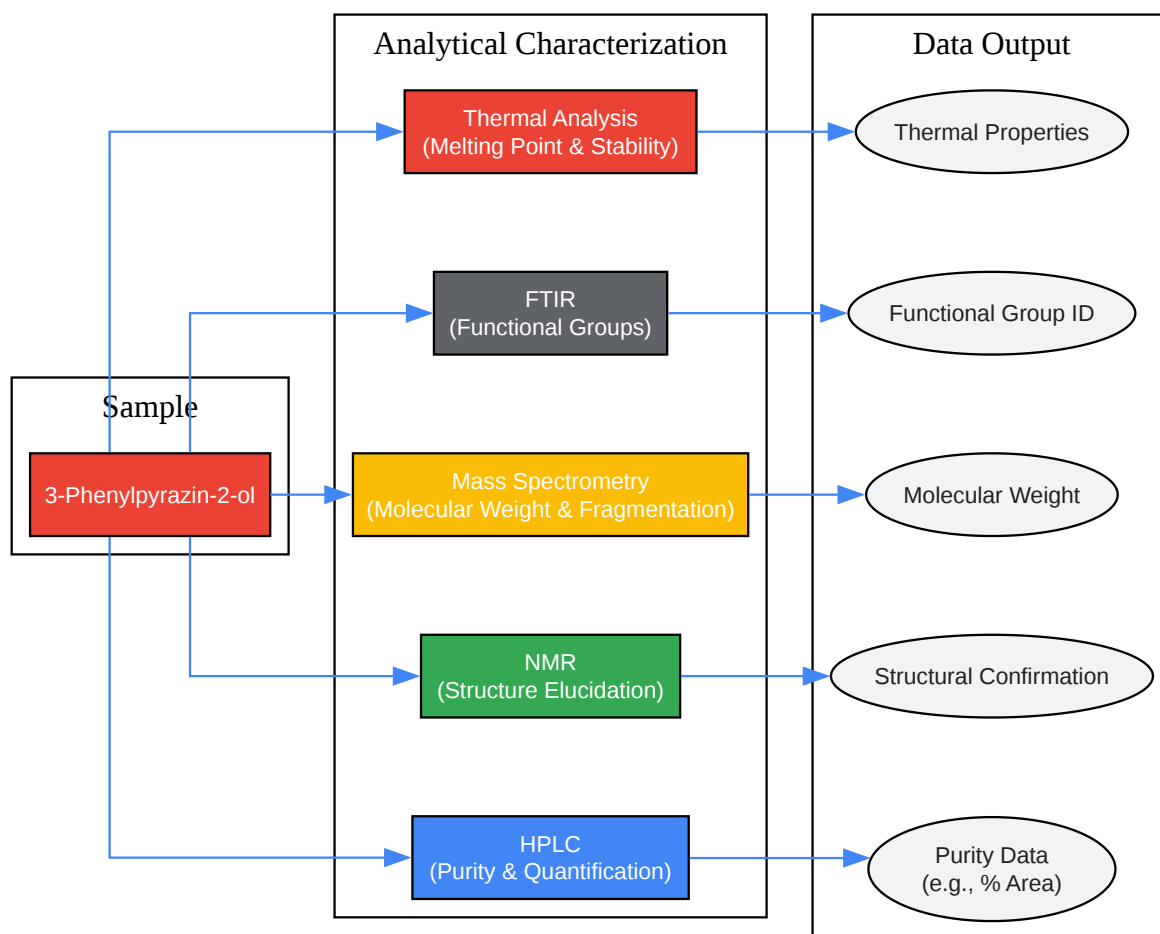
- DSC and TGA instruments.

Experimental Conditions:

- Sample Pan: Aluminum pans.
- Heating Rate: 10 °C/min.
- Atmosphere: Nitrogen or air at a constant flow rate.

Visualizing the Analytical Workflow

The following diagram illustrates the logical workflow for the comprehensive characterization of **3-Phenylpyrazin-2-ol**.

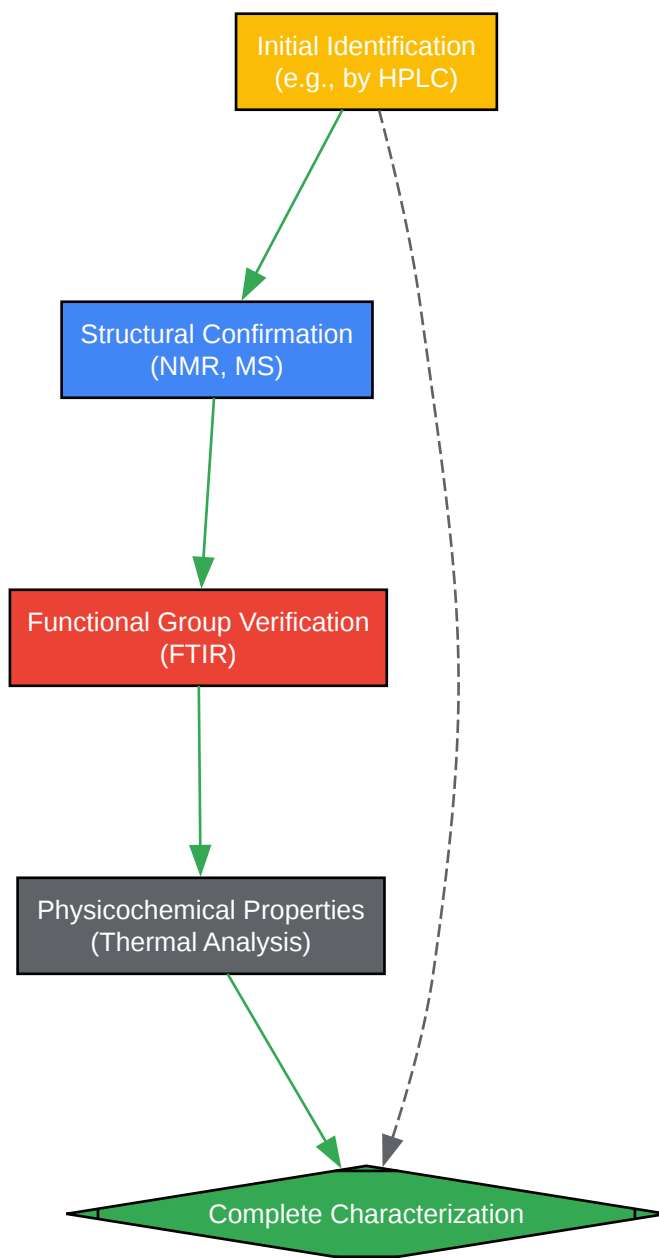


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Caption: Analytical workflow for **3-Phenylpyrazin-2-ol**.

Signaling Pathway of Analysis

The interplay between different analytical techniques provides a comprehensive understanding of the molecule.



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Caption: Interrelation of analytical techniques.

Conclusion

The analytical characterization of **3-Phenylpyrazin-2-ol** requires a multi-technique approach to ensure its identity, purity, and stability. The protocols and expected data outlined in this document provide a robust framework for researchers, scientists, and drug development

professionals to effectively analyze this important compound. Adherence to these methodologies will support the development of safe and effective pharmaceutical products.

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- To cite this document: BenchChem. [Characterization of 3-Phenylpyrazin-2-ol: A Comprehensive Guide to Analytical Methods]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b601217/docs#characterization-of-3-phenylpyrazin-2-ol-a-comprehensive-guide-to-analytical-methods\]](https://www.benchchem.com/product/b601217/docs#characterization-of-3-phenylpyrazin-2-ol-a-comprehensive-guide-to-analytical-methods)

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